

An In-depth Technical Guide to Ethyl 3,3,3-trifluoropropanoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 3,3,3-trifluoropropanoate

Cat. No.: B1273106

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For Researchers, Scientists, and Drug Development Professionals

Ethyl 3,3,3-trifluoropropanoate is a crucial fluorinated building block in modern organic synthesis. Its trifluoromethyl group imparts unique properties to molecules, making it a valuable intermediate in the development of pharmaceuticals and agrochemicals.[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

Chemical Identification and Properties

Ethyl 3,3,3-trifluoropropanoate is a colorless to light-yellow liquid.[2] Its fundamental identifiers and physicochemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	352-23-8	[3][4][5]
Molecular Formula	C ₅ H ₇ F ₃ O ₂	[3][4]
Molecular Weight	156.10 g/mol	[4][5]
SMILES	CCOC(=O)CC(F)(F)F	[5]
InChI Key	FMDMKDPUFQNVSH-UHFFFAOYSA-N	[2][3]
Boiling Point	106 °C at 760 mmHg	[6]
50 °C at 12 mmHg	[5]	
Density	1.191 g/cm ³	[7]
Physical Form	Liquid	[3]
Purity	Typically ≥98%	[2][3]
Storage Conditions	Sealed in a dry environment at 2-8°C	[3][8]

Chemical Structure

Caption: Chemical structure of **Ethyl 3,3,3-trifluoropropanoate**.

Experimental Protocol: Synthesis

A representative synthetic procedure for **Ethyl 3,3,3-trifluoropropanoate** is detailed below. This process involves the purification of a crude product via distillation to yield the final compound as a colorless oil.[6]

Materials:

- Crude **Ethyl 3,3,3-trifluoropropanoate**

Equipment:

- Distillation apparatus
- Round-bottom flask
- Heating mantle
- Condenser
- Receiving flask

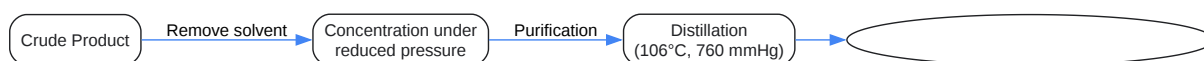
Procedure:

- The crude product is transferred to a round-bottom flask.
- The solvent is removed by concentration under reduced pressure.
- The resulting crude product is purified by distillation at 760 mmHg.
- The fraction boiling at 106°C is collected as pure **Ethyl 3,3,3-trifluoropropanoate**.^[6]

Characterization Data:

- IR (pure): 2989, 1747, 1384, 1360, 1267, 1216, 1110, 1026, 929, 836, 755, 653 cm^{-1} ^[6]
- ^1H NMR (400 MHz, CDCl_3): δ 4.24 (q, J = 7.2 Hz, 2H), 3.17 (q, J = 10.1 Hz, 2H), 1.30 (t, J = 7.2 Hz, 3H)^[6]
- ^{13}C NMR (100 MHz, CDCl_3): δ 164.1 (q, JCF = 4.1 Hz, 1C), 123.4 (q, JCF = 274.5 Hz, 1C), 61.7 (1C), 39.5 (q, JCF = 30.8 Hz, 1C), 13.8 (1C)^[6]

Synthesis Workflow



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Caption: General workflow for the purification of **Ethyl 3,3,3-trifluoropropanoate**.

Applications in Drug Development

The incorporation of a trifluoromethyl ($-\text{CF}_3$) group into organic molecules is a key strategy in modern drug design.^[1] This is due to the group's ability to favorably alter a compound's pharmacokinetic and pharmacodynamic properties, such as:

- **Lipophilicity:** Affects how a drug interacts with biological membranes.
- **Solubility:** Influences drug absorption and distribution.
- **Metabolic Stability:** Can block metabolic pathways, increasing the drug's half-life.
- **Molecular Conformation:** Can impact binding affinity to target proteins.
- **pKa:** Affects the ionization state of a molecule at physiological pH.^[1]

Ethyl 3,3,3-trifluoropropanoate serves as a vital precursor for introducing the trifluoromethyl group into more complex molecules, making it an important intermediate in the synthesis of new chemical entities (NCEs) for therapeutic use.^[1]

Safety Information

It is important to handle **Ethyl 3,3,3-trifluoropropanoate** with appropriate safety precautions.

Hazard Information	Details	Reference(s)
Signal Word	Danger	[2][3]
Hazard Statements	H225: Highly flammable liquid and vapor.	[2][3]
H315: Causes skin irritation.	[2][3]	
H319: Causes serious eye irritation.	[2][3]	
H335: May cause respiratory irritation.	[2][3]	
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	[2][3]
P233: Keep container tightly closed.	[2][3]	
P280: Wear protective gloves/protective clothing/eye protection/face protection.	[2][3]	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][3]	

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 3,3,3-trifluoropropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273106#ethyl-3-3-3-trifluoropropanoate-cas-number-and-structure]

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